

# Application Notes: Textile Dyeing with Reactive Green 19

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## Compound of Interest

Compound Name: Reactive green 12

CAS No.: 12225-80-8

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## Introduction

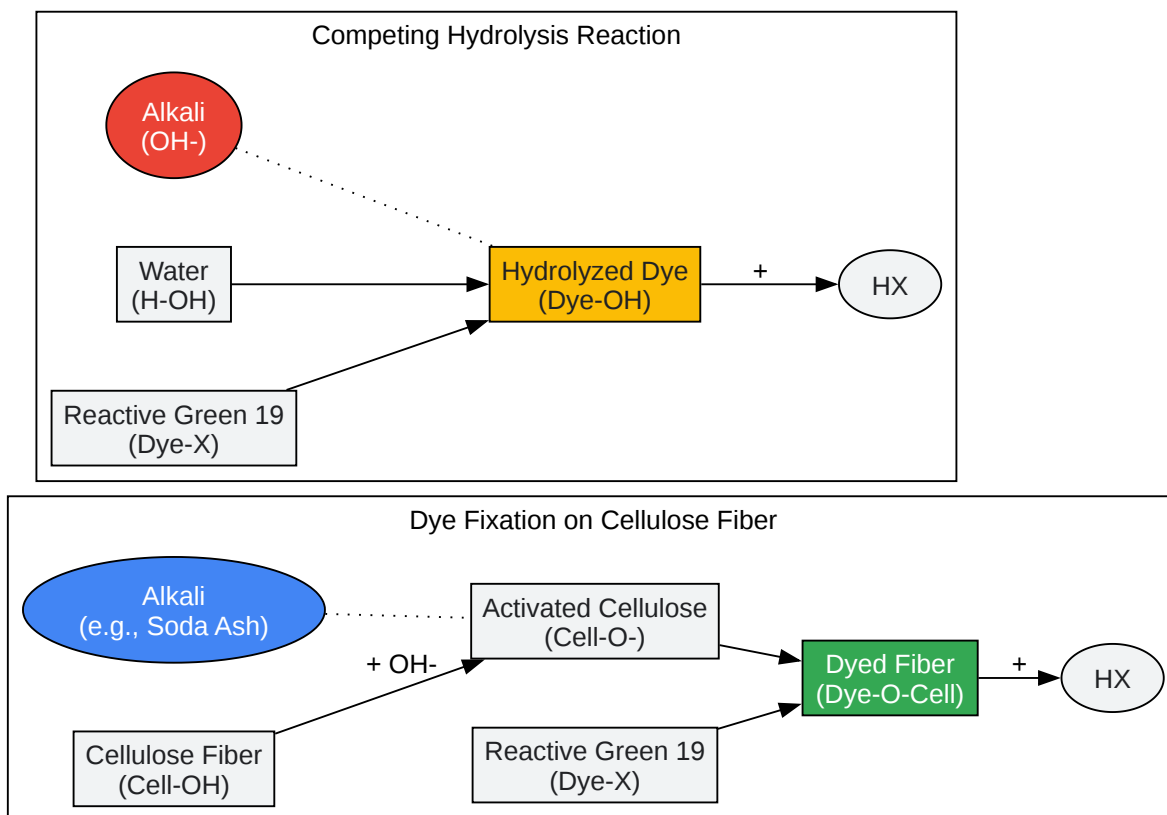
Reactive Green 19 (C.I. Reactive Green 19) is a type of reactive dye widely used for dyeing cellulosic fibers such as cotton, linen, and rayon. Reactive dyes are known for forming a strong, permanent covalent bond with the fiber, which results in excellent wash fastness and vibrant shades.<sup>[1][2][3][4]</sup> The dyeing process with reactive dyes typically involves three main stages: exhaustion of the dye onto the fiber in the presence of an electrolyte, fixation of the dye to the fiber under alkaline conditions, and a thorough wash-off to remove any unfixed or hydrolyzed dye.<sup>[5][6]</sup>

The chemical structure of Reactive Green 19 allows it to react with the hydroxyl groups of cellulose fibers in the presence of an alkali, forming a stable ether linkage. However, a competing reaction with water, known as hydrolysis, can also occur, which deactivates the dye.<sup>[2][7][8]</sup> Optimizing the dyeing parameters is therefore crucial to maximize dye fixation and minimize hydrolysis.

## Reaction Mechanism

The dyeing of cellulosic fibers with reactive dyes is a chemical process that involves the formation of a covalent bond between the dye molecule and the fiber. This process is typically carried out in an alkaline medium. The alkali plays a crucial role in activating the cellulose fiber by creating a cellulosate anion. This activated fiber then acts as a nucleophile, attacking the reactive group of the dye molecule.

However, under these alkaline conditions, the reactive dye can also react with the hydroxyl ions present in the water. This side reaction, known as hydrolysis, results in the formation of an inactive form of the dye that can no longer react with the fiber.<sup>[2][7][9]</sup> This hydrolyzed dye only has a physical affinity for the fiber and must be washed off after dyeing to ensure good wash fastness.<sup>[10]</sup> The efficiency of the dyeing process is therefore a balance between the fixation reaction with the fiber and the hydrolysis reaction with water.



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Diagram of the dye fixation and hydrolysis reactions.

## Experimental Protocols

This section provides a detailed protocol for the exhaust dyeing of cotton fabric with Reactive Green 19.

### 1. Materials and Reagents

- Fabric: Scoured and bleached 100% cotton fabric. It is crucial that the fabric is free from any impurities or residual alkali to ensure level dyeing.[5]
- Dye: Reactive Green 19 (e.g., Procion Green HE-4BD).
- Electrolyte: Glauber's salt (sodium sulfate) or common salt (sodium chloride).
- Alkali: Soda ash (sodium carbonate).
- Sequestering Agent: To complex any hardness-forming ions in the water.
- Wetting Agent: To ensure uniform wetting of the fabric.
- Soaping Agent: For the post-dyeing wash-off.
- Acetic Acid: For neutralization.

## 2. Pre-treatment of Fabric

Before dyeing, the cotton fabric must be thoroughly scoured and bleached to remove natural waxes, pectins, and other impurities. The fabric should be free of any residual alkali, as this can cause premature, localized dye fixation and lead to uneven dyeing.[5] A final rinse to a neutral pH is recommended.

## 3. Dyeing Procedure (Exhaust Method)

The exhaust dyeing method is a common batch process for textiles. The procedure involves two main steps: exhaustion and fixation.

### Step-by-Step Protocol:

- Set the Dyebath: Prepare the dyebath with the required amount of water at a temperature of 80-100°F (27-38°C). A liquor-to-fabric ratio of 20:1 is common.[11] Add a sequestering agent and a wetting agent to the bath and run the fabric for 5-10 minutes to ensure it is thoroughly wetted.
- Dye Addition: Add the pre-dissolved Reactive Green 19 dye to the dyebath. To prepare the dye solution, make a paste with a small amount of cold water and then dissolve it by adding

warm water (around 105°F or 40°C).[12][13] Run the fabric in the dyebath for 10-15 minutes to allow for initial dye uptake.

- **Exhaustion (Salt Addition):** Gradually add the required amount of salt (e.g., Glauber's salt) to the dyebath over 15-20 minutes. The salt helps to push the dye out of the water and onto the fabric, increasing the exhaustion of the dye.[14] Continue running the fabric for another 15-30 minutes to allow for maximum dye migration and leveling.
- **Fixation (Alkali Addition):** Raise the temperature of the dyebath to the recommended fixation temperature for Reactive Green 19 (a "hot brand" reactive dye), which is typically around 140-175°F (60-80°C).[1][11][15] After reaching the temperature, gradually add the pre-dissolved soda ash to the dyebath over 10-15 minutes. This raises the pH of the dyebath, which initiates the chemical reaction between the dye and the cotton fiber.[5]
- **Dyeing Time:** Continue the dyeing process at the fixation temperature for 45-60 minutes, depending on the desired depth of shade.[11]
- **Drain and Rinse:** After the fixation time is complete, drain the dyebath. Rinse the fabric thoroughly, first with cold water and then with hot water, until the water runs clear. This initial rinse removes excess salt, alkali, and some of the unfixed dye.

#### 4. Post-Treatment (Washing-Off)

A thorough wash-off process, also known as soaping, is critical to remove all the hydrolyzed and unfixed dye from the fabric.[1][2] This step is essential for achieving good wash fastness and preventing color bleeding.

- **Neutralization:** Wash the fabric with a 1% solution of glacial acetic acid at around 60°C to neutralize any residual alkali.[16] This is followed by a cold water rinse.
- **Soaping:** Treat the fabric in a bath containing a soaping agent (1-2 g/L) at or near boiling temperature (e.g., 80-98°C) for 10-20 minutes.[16] This helps to remove the aggregated hydrolyzed dye from within the fiber structure.
- **Final Rinses:** Follow the soaping with a hot water rinse and then a final cold water rinse.
- **Drying:** Dry the fabric, for example, in a tumble dryer.[15]

## Data Presentation

The following tables provide sample recipes and optimal processing parameters for dyeing cotton with Reactive Green 19. These values may need to be adjusted based on the specific fabric, equipment, and desired final shade.

Table 1: Sample Dyeing Recipes for 1 lb of Cotton Fabric

Shade Depth	Reactive Green 19 (tsp)	Salt (cups)	Soda Ash (cup)
Pale	1/4 to 1/2	1.5	1/4
Medium	1 tablespoon	1.5	1/4
Dark	2 tablespoons	2	1/4
Very Dark	4 tablespoons	3	1/3

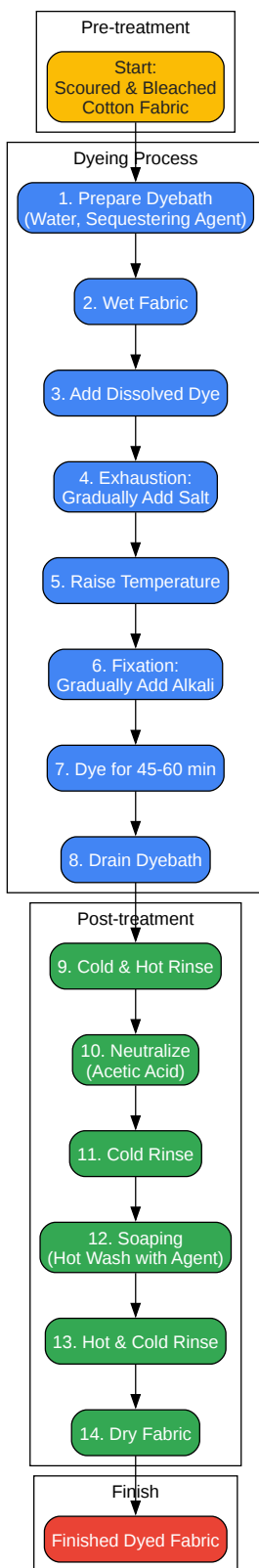
(Data adapted from general reactive dye recipes)[17]

Table 2: Optimized Dyeing Parameters

Parameter	Recommended Value	Purpose
Dye Concentration	0.5% - 4.0% (on weight of fabric)	Determines the depth of the final shade.[15][16]
Electrolyte	60-90 g/L (Glauber's Salt)	Promotes exhaustion of the dye from the bath onto the fiber.[11][15]
Alkali	5-20 g/L (Soda Ash)	Raises the pH to initiate the fixation reaction.[11][15]
Dyeing Temperature	140 - 175°F (60 - 80°C)	Optimal temperature for the fixation of hot brand reactive dyes.[11][15]
pH	10.5 - 11.5	Alkaline condition required for the reaction with cellulose.[9]
Dyeing Time	45 - 60 minutes (after alkali addition)	Allows for complete fixation of the dye.[11]
Liquor Ratio	10:1 to 20:1	The ratio of the volume of water to the weight of fabric. [11][15]

## Experimental Workflow Visualization

The following diagram illustrates the complete workflow for the exhaust dyeing of cotton with Reactive Green 19.



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